

In-Depth Technical Guide: Safety and Handling of 4-Methoxy-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzonitrile

Cat. No.: B1305115

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-Methoxy-3-nitrobenzonitrile** (CAS No. 33224-23-6). Due to the limited availability of specific safety data for this compound, this document draws upon information from structurally similar aromatic nitro and nitrile compounds to provide the most relevant guidance.

Chemical Identification and Properties

4-Methoxy-3-nitrobenzonitrile is an organic compound with a molecular formula of $C_8H_6N_2O_3$.^{[1][2]} It features a benzene ring substituted with a methoxy (-OCH₃), a nitro (-NO₂), and a cyano (-C≡N) group.^[2] This compound is typically a solid at room temperature, appearing as a pale yellow to light brown powder.^[2] It has limited solubility in water but is soluble in organic solvents like ethanol and acetone.^[2]

Property	Value	Reference
CAS Number	33224-23-6	[1] [2] [3]
Molecular Formula	C ₈ H ₆ N ₂ O ₃	[1] [2]
Molecular Weight	178.15 g/mol	[1]
Appearance	Pale yellow to light brown solid/powder	[2]
Solubility	Soluble in ethanol and acetone; limited solubility in water	[2]
Storage Temperature	-20°C	[1]

Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **4-Methoxy-3-nitrobenzonitrile** is not readily available, the hazards can be inferred from closely related compounds containing nitro and nitrile functional groups. For instance, similar aromatic nitrile compounds are classified as causing skin and eye irritation and may cause respiratory irritation.[\[4\]](#) Aromatic nitro compounds can be toxic if swallowed, inhaled, or in contact with skin.[\[5\]](#)[\[6\]](#)

Based on analogous compounds, the following GHS hazard classifications are likely applicable:

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.[7][8]
Acute Toxicity, Dermal	Harmful in contact with skin.[7][8]
Acute Toxicity, Inhalation	Harmful if inhaled.[7][8]
Skin Corrosion/Irritation	Causes skin irritation.[4][7]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[4][7]
Specific Target Organ Toxicity	May cause respiratory irritation.[4][7]
Hazardous to the Aquatic Environment	Harmful to aquatic life.

Signal Word: Warning[7]

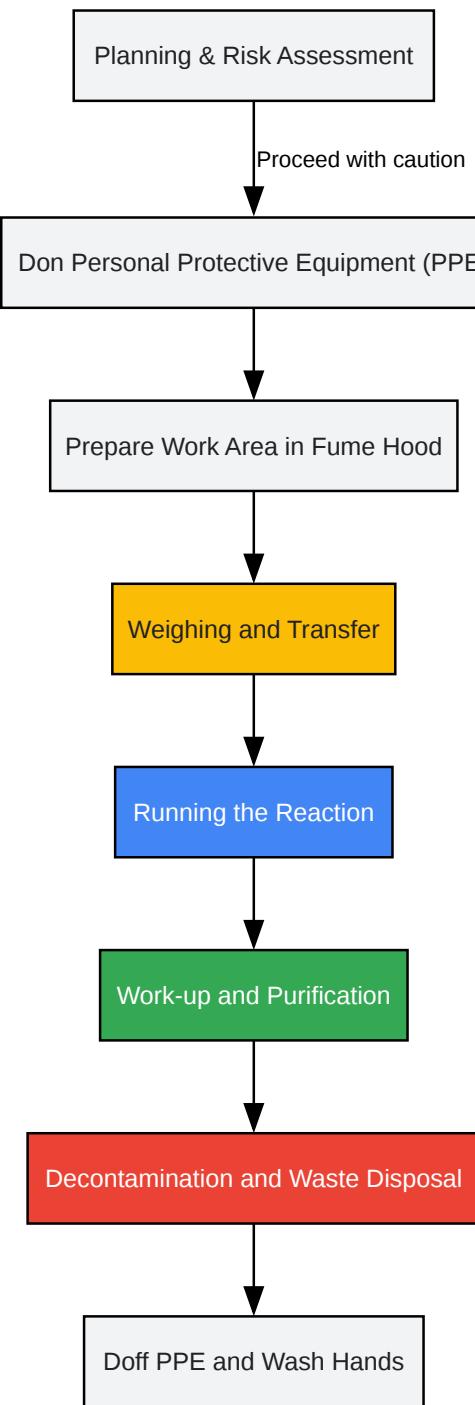
Personal Protective Equipment (PPE) and Handling Precautions

Given the potential hazards, stringent adherence to safety protocols is mandatory when handling **4-Methoxy-3-nitrobenzonitrile**.

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[9]	To protect against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[10]	To prevent skin contact. Gloves should be inspected before use and disposed of properly after contamination.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To prevent skin exposure.[9]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH/MSHA approved respirator may be necessary.[9][10]	To avoid inhalation of dust or vapors.

Safe Handling Workflow

General Workflow for Safe Handling of 4-Methoxy-3-nitrobenzonitrile

[Click to download full resolution via product page](#)**Caption: Workflow for Safely Handling 4-Methoxy-3-nitrobenzonitrile.**

Emergency and First-Aid Procedures

In case of exposure, immediate action is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention. [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Scenario	Procedure
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus for firefighting if necessary.
Accidental Release	Wear appropriate PPE. Avoid dust formation. Sweep up and shovel into a suitable, closed container for disposal. Do not let the product enter drains.[4]

Toxicological Information

Specific quantitative toxicological data (LD50/LC50) for **4-Methoxy-3-nitrobenzonitrile** are not readily available in the searched literature. However, nitriles can be toxic, and some can be metabolized to release cyanide. Aromatic nitro compounds are also known for their toxicity. Therefore, this compound should be handled as a potentially toxic substance.

Experimental Protocols

General Protocol for the Reduction of an Aromatic Nitro Compound (e.g., to an Amine)

This is a common transformation for compounds like **4-Methoxy-3-nitrobenzonitrile** and should be performed with appropriate safety measures.

Materials:

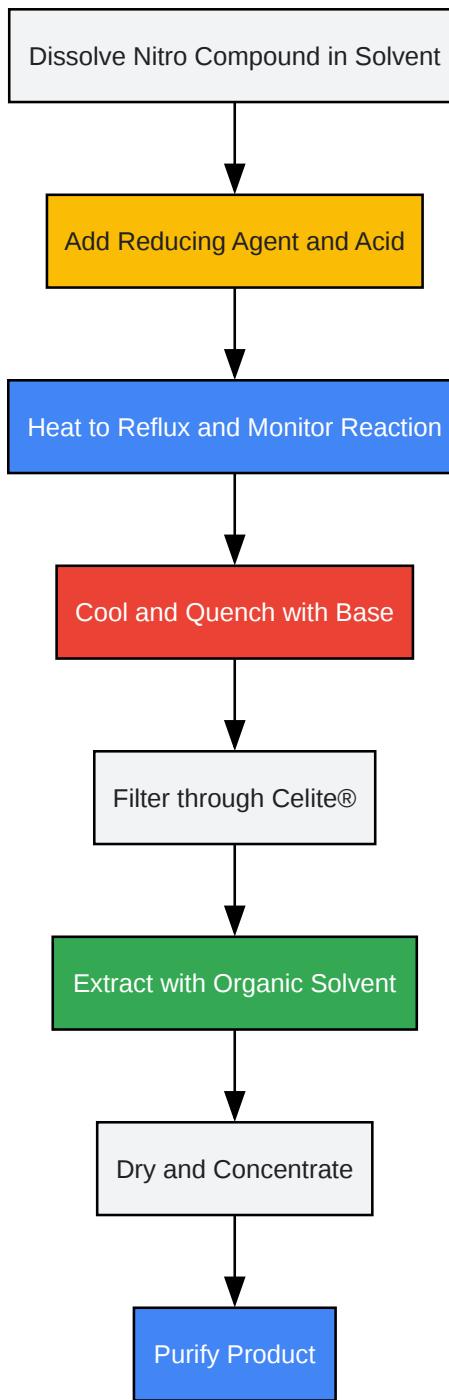
- Aromatic nitro compound (e.g., **4-Methoxy-3-nitrobenzonitrile**)
- Reducing agent (e.g., Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) or Iron powder)[11]
- Solvent (e.g., Ethanol)[11]
- Acidic medium (e.g., concentrated HCl if using SnCl_2) or an acidic catalyst (e.g., ammonium chloride or acetic acid if using Fe)[11]
- Base for work-up (e.g., sodium hydroxide solution)[11]
- Extraction solvent (e.g., Ethyl acetate)[11]
- Drying agent (e.g., anhydrous sodium sulfate)
- Celite® for filtration[11]

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the aromatic nitro compound in ethanol.

- Add the reducing agent (e.g., 3-5 equivalents of $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ or Fe powder).[11]
- If using SnCl_2 , slowly add concentrated HCl. If using Fe, add ammonium chloride or acetic acid.[11]
- Heat the reaction mixture to reflux and monitor the progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[11]
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully add a cold solution of sodium hydroxide to neutralize the acid and precipitate metal salts.[11]
- Filter the mixture through a pad of Celite® to remove the inorganic salts, washing the pad with ethyl acetate.[11]
- Separate the organic layer, and extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude amine product.
- Purify the product by crystallization or column chromatography as needed.[11]

Experimental Workflow for Nitro Group Reduction

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Caption: Generalized Experimental Workflow for Nitro Group Reduction.

Stability and Reactivity

- Stability: Likely stable under normal conditions.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste material should be handled as hazardous waste and disposed of at an approved waste disposal plant.

This technical guide is intended for use by qualified professionals and should be supplemented with a thorough review of any available Safety Data Sheets and other relevant literature before handling **4-Methoxy-3-nitrobenzonitrile**. Always prioritize a culture of safety in the laboratory.

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